

An In-Depth Technical Guide to 2-Bromo-5-methoxyaniline

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Compound of Interest

Compound Name: 2-Bromo-5-methoxyaniline

Cat. No.: B1269708

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical and physical properties, synthesis, and handling of **2-Bromo-5-methoxyaniline**, a key intermediate in the synthesis of various biologically active compounds and advanced materials.

Core Chemical Properties

2-Bromo-5-methoxyaniline is an organic halogenated aromatic amine.^[1] Its structure, featuring a bromine atom and a methoxy group on an aniline ring, makes it a versatile building block in organic synthesis.^{[1][2]} It typically appears as a white to light yellow or brown crystalline solid.^{[1][3]} While only slightly soluble in water, it shows greater solubility in organic solvents such as ethanol, acetone, and dimethylformamide.^[1]

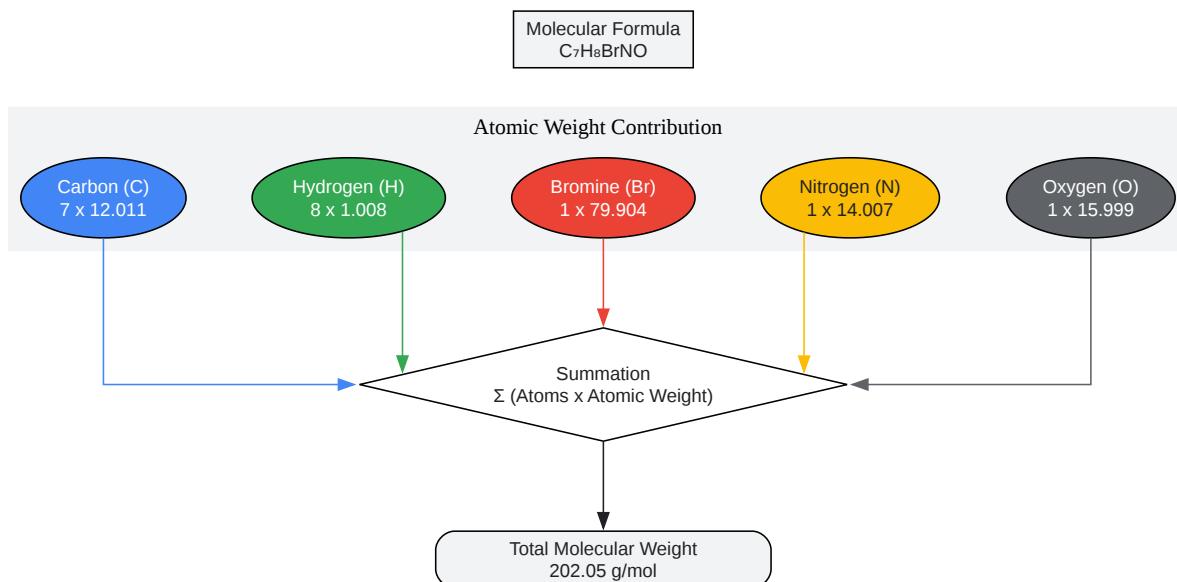
Data Summary

The quantitative properties of **2-Bromo-5-methoxyaniline** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Weight	202.05 g/mol	[4] [5] [6] [7]
Molecular Formula	C ₇ H ₈ BrNO	[2] [4] [5] [6] [7] [8]
CAS Number	59557-92-5	[4] [5] [7] [8] [9]
Monoisotopic Mass	200.97893 Da	[1] [4]
Appearance	White to off-white solid	[1]
Topological Polar Surface Area	35.2 Å ²	[1]
Complexity	110	[1]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	2	[1]
XLogP3	1.9	[4]

Molecular Weight Calculation Workflow

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The diagram below illustrates the logical workflow for calculating the molecular weight of **2-Bromo-5-methoxyaniline** based on its molecular formula.



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Calculation of **2-Bromo-5-methoxyaniline** Molecular Weight.

Experimental Protocols

This section details a representative synthesis protocol and essential safety and handling procedures for **2-Bromo-5-methoxyaniline**.

A. Synthesis from 4-Bromo-3-nitroanisole[9]

This protocol describes the reduction of a nitro group to an amine.

Materials:

- 4-Bromo-3-nitroanisole

- Ethanol (EtOH)
- Water (H₂O)
- Iron (Fe) powder
- Ammonium chloride (NH₄Cl)
- Ether or Ethyl Acetate
- Magnesium sulfate (MgSO₄)
- Concentrated Hydrochloric acid (HCl)
- Sodium nitrite (NaNO₂)
- Thionyl chloride (SOCl₂)

Procedure:

- Dissolve 4-Bromo-3-nitroanisole (1.0 eq.) in a solvent mixture of ethanol and water.
- Add iron powder (5.0 eq.) and ammonium chloride (4.0 eq.) to the solution.
- Heat the reaction mixture to reflux for 2 hours.
- After the reaction is complete, extract the organic phase with ether (4 x 100 mL).
- Combine the organic phases and dry with magnesium sulfate.
- Remove the solvent under reduced pressure to yield **2-Bromo-5-methoxyaniline**. The product can be further purified by column chromatography.

B. Safety and Handling

Due to its hazard profile, proper safety precautions are mandatory when handling **2-Bromo-5-methoxyaniline**.

- Hazard Identification: The compound is harmful if swallowed, inhaled, or in contact with skin. [4][10] It causes skin and serious eye irritation.[4]
- Engineering Controls: Work should be conducted in a chemical fume hood to ensure adequate ventilation.[10]
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemical-resistant gloves.[10]
 - Eye Protection: Safety goggles or a face shield are required.[10][11]
 - Clothing: A laboratory coat or other protective clothing must be worn.[10]
- First Aid Measures:
 - Skin Contact: Immediately wash the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[10][11]
 - Eye Contact: Immediately flush eyes with water for at least 15 minutes.[10][11]
 - Inhalation: Move the individual to fresh air.[10][11]
 - Ingestion: Wash out the mouth with water and seek immediate medical attention.[10]
- Storage: Store in a cool, dry, and well-ventilated area in tightly closed containers.[1] Refrigerated storage is recommended.[10]

Applications in Research and Development

2-Bromo-5-methoxyaniline is a valuable intermediate primarily utilized in the pharmaceutical and advanced materials sectors.

- Pharmaceutical Synthesis: It serves as a crucial building block in the preparation of various Active Pharmaceutical Ingredients (APIs).[3] Notable applications include its use in the synthesis of epidermal growth factor receptor (EGFR) inhibitors, urolithin derivatives, and melatonergic ligands.[3][9]

- OLED Materials: In materials science, it is an important intermediate for creating organic electroluminescent devices (OLEDs).[3][9]

The reactivity of its functional groups allows for its participation in various synthetic transformations, particularly cross-coupling reactions, which are fundamental in the development of novel compounds.[1]

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